

Milneb Fungicide: Application in Agriculture - A Review of an Obscure Dithiocarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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Initial research for specific, detailed information on the agricultural applications and experimental protocols of the fungicide **milneb** has yielded limited results. **Milneb**, a dithiocarbamate fungicide, appears to be an older and less common compound, with scarce contemporary documentation available in scientific literature and agricultural databases. Consequently, the following application notes and protocols are based on the broader class of dithiocarbamate fungicides, providing a representative overview of their use in agriculture. It is crucial to note that these are generalized guidelines and may not be specific to **milneb**.

Introduction to Dithiocarbamate Fungicides

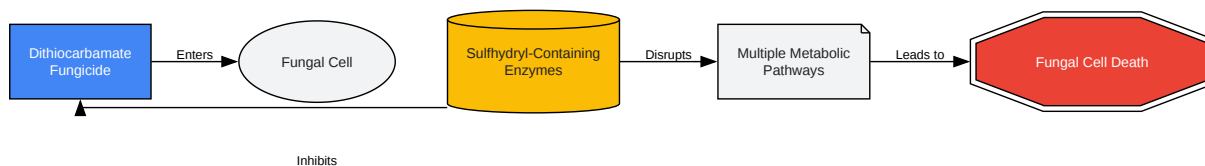
Dithiocarbamates are a class of non-systemic, broad-spectrum fungicides that have been used in agriculture for decades to control a wide range of fungal diseases on various crops. They act as protectant fungicides, meaning they form a chemical barrier on the plant surface to prevent fungal spores from germinating and penetrating the plant tissue. Their multi-site mode of action makes them less prone to the development of fungicide resistance compared to single-site fungicides.

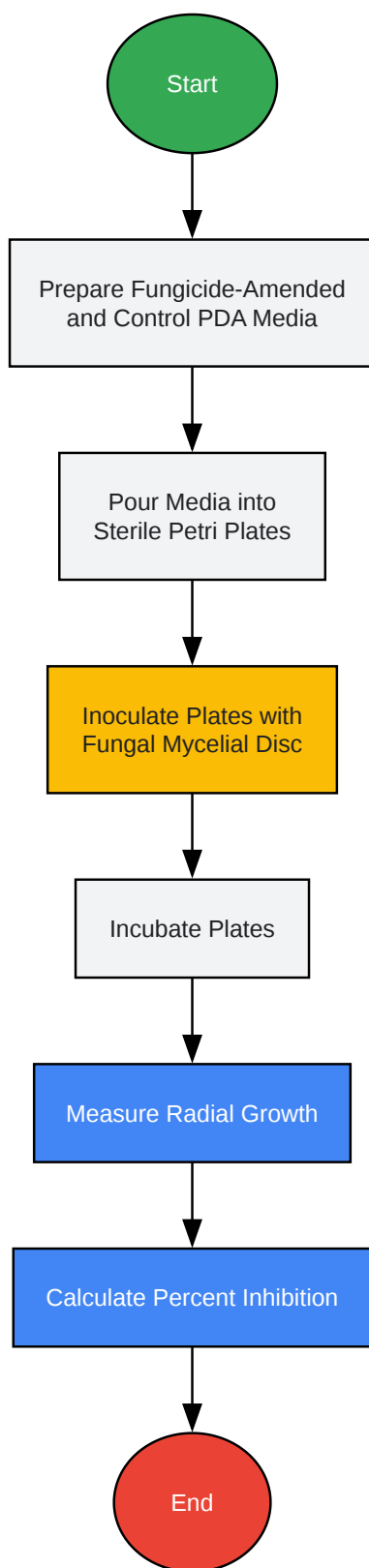
Chemical Structure of **Milneb**:

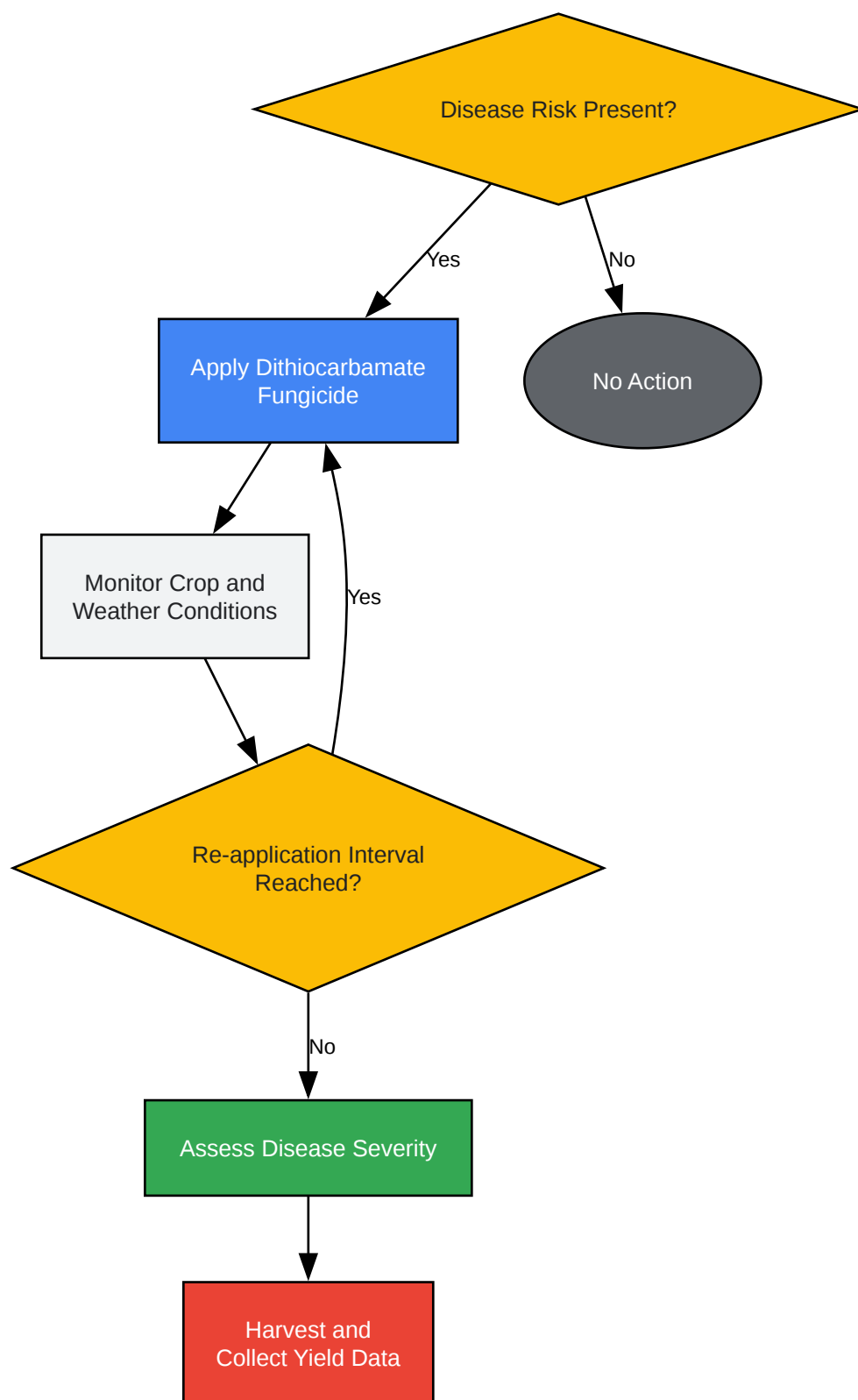
- IUPAC Name: 3,3'-ethylenebis(tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione)[[1](#)]
- CAS Number: 3773-49-7[[1](#)]
- Synonyms: Du Pont 328, Thiadiazin, Banlate[[1](#)]

Mechanism of Action

Dithiocarbamate fungicides, including by extension **milneb**, have a multi-site mode of action. They are thought to interfere with multiple biochemical processes within the fungal cell. The primary mechanism involves the inhibition of various enzymes, particularly those containing sulfhydryl (-SH) groups. By binding to these groups, dithiocarbamates disrupt cellular respiration, protein synthesis, and other vital metabolic pathways, ultimately leading to fungal cell death.







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References

- 1. Milneb | C₁₂H₂₂N₄S₄ | CID 92200 - PubChem [pubchem.ncbi.nlm.nih.gov]
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